

# 3-Ethoxy-5-fluorobenzaldehyde safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 3-Ethoxy-5-fluorobenzaldehyde

Cat. No.: B1489949

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An In-Depth Technical Guide to the Safe Handling of **3-Ethoxy-5-fluorobenzaldehyde** for Pharmaceutical Research

**Abstract:** **3-Ethoxy-5-fluorobenzaldehyde** is a substituted aromatic aldehyde that serves as a valuable building block in medicinal chemistry and drug development. While specific safety data for this compound is not extensively published, a comprehensive risk assessment can be synthesized by examining structurally analogous chemicals. This guide provides drug development professionals and researchers with a detailed safety framework derived from available data on related fluorinated and ethoxy-substituted benzaldehydes. It covers a probable hazard profile, robust handling protocols, emergency procedures, and the scientific rationale behind these recommendations to ensure a culture of safety and integrity in the laboratory.

## Compound Profile and Significance in Drug Discovery

**3-Ethoxy-5-fluorobenzaldehyde**, with CAS Number 134433-22-2, belongs to the fluoroaromatic aldehyde class of compounds. Its molecular structure, featuring an aldehyde functional group, a fluorine atom, and an ethoxy group on a benzene ring, makes it a versatile intermediate in organic synthesis. The aldehyde group is reactive towards nucleophiles, enabling a wide range of chemical transformations such as reductions, oxidations, and condensation reactions.<sup>[1]</sup> Such reagents are frequently utilized in the construction of complex molecular scaffolds for potential pharmaceutical agents.<sup>[1]</sup>

## Chemical Identity:

- Name: **3-Ethoxy-5-fluorobenzaldehyde**
- CAS Number: 134433-22-2
- Molecular Formula: C<sub>9</sub>H<sub>9</sub>FO<sub>2</sub>
- Molecular Weight: 168.17 g/mol (calculated)

## Hazard Identification & Inferred Risk Assessment

A definitive Safety Data Sheet (SDS) for **3-Ethoxy-5-fluorobenzaldehyde** is not readily available in public databases. Therefore, this hazard assessment is a synthesis of information from structurally related compounds, including 3-ethoxybenzaldehyde, 3-fluorobenzaldehyde, and other substituted benzaldehydes. This approach provides a robust, albeit inferred, safety profile.

The primary hazards associated with this class of chemicals are irritation to the skin, eyes, and respiratory system.<sup>[2]</sup> Aldehyde functional groups can be sensitizers, and aromatic compounds can have varying degrees of toxicity.

Table 1: Probable GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Basis of Inference
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Based on data for 3-ethoxybenzaldehyde and 3-fluorobenzaldehyde.[3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	Common hazard for benzaldehyde derivatives.[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	A frequent classification for volatile aromatic aldehydes.[2][4]
Acute Toxicity, Oral	Category 4 (Probable)	H302: Harmful if swallowed	A potential hazard based on related compounds.[4][5][6]

| Flammable Liquids | Category 4 (Possible) | H227: Combustible liquid | Based on data for 3-fluorobenzaldehyde; requires confirmation.[7] |

Disclaimer: This classification is inferred and should be used for preliminary risk assessment. All handling should proceed with the assumption that these hazards are present.

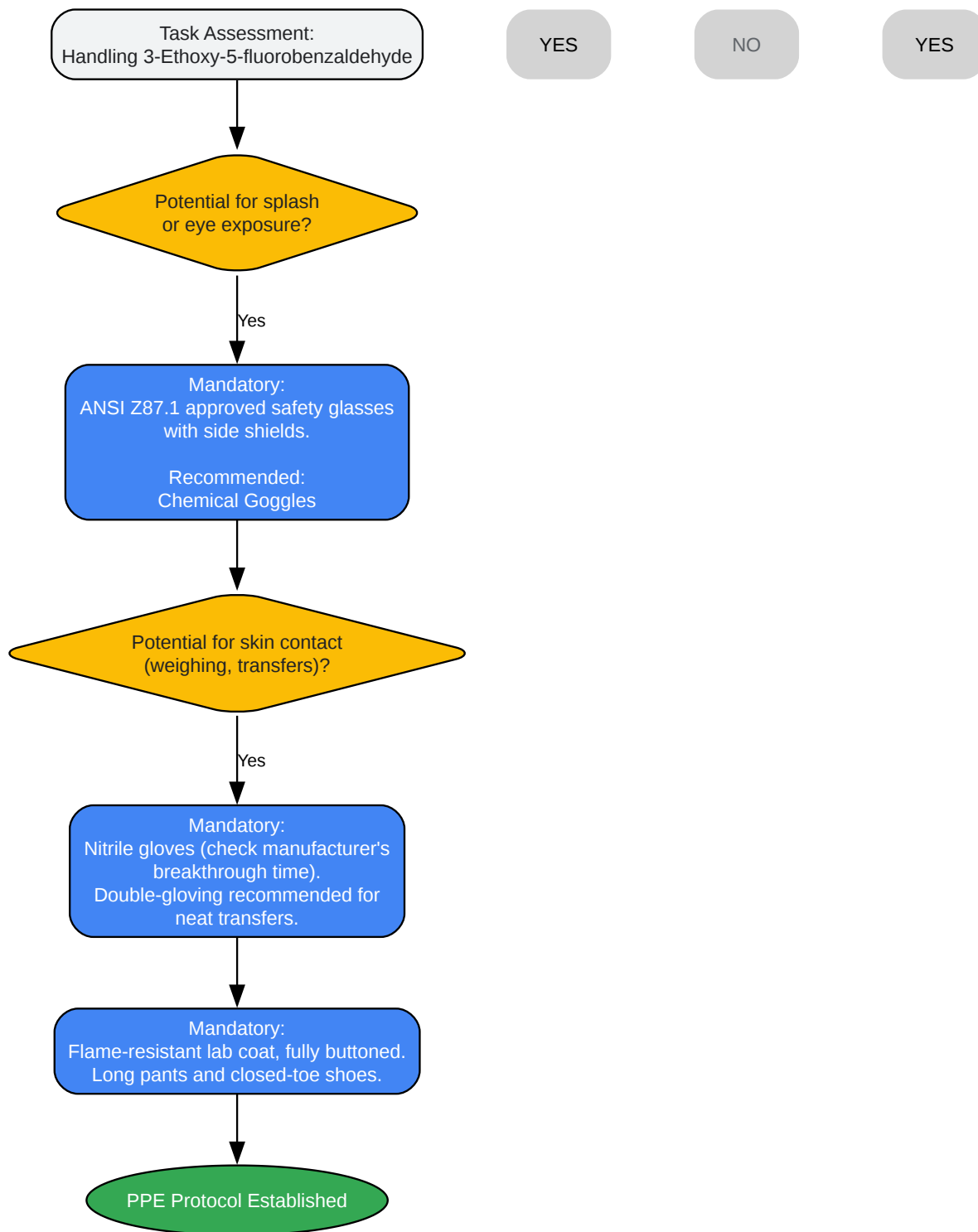
## The Self-Validating Safety Workflow: From Receipt to Disposal

A robust safety protocol is a self-validating system that minimizes exposure and mitigates risk at every step. The following workflow is designed for handling **3-Ethoxy-5-fluorobenzaldehyde** and similar research chemicals.

## Engineering Controls & Personal Protective Equipment (PPE)

The primary principle is to create a barrier between the researcher and the chemical.

- Primary Engineering Control (Ventilation): All manipulations of **3-Ethoxy-5-fluorobenzaldehyde**, including weighing, transfers, and reactions, must be conducted inside a certified chemical fume hood.<sup>[7]</sup> This is crucial to prevent inhalation of vapors, which may cause respiratory irritation.<sup>[2]</sup>
- Personal Protective Equipment (PPE): The selection of PPE is the final barrier of protection. The logic for selecting appropriate PPE is outlined in the diagram below.



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Caption: PPE Selection Workflow for Chemical Handling.

## Step-by-Step Handling and Storage Protocol

### Receiving and Storage:

- Upon receipt, inspect the container for damage.
- Store the container in a cool, dry, well-ventilated area designated for organic reagents.[\[5\]](#)[\[8\]](#)
- Keep it away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[8\]](#)[\[9\]](#)
- Ensure the container is tightly closed to prevent the release of vapors.[\[5\]](#)

### Experimental Use:

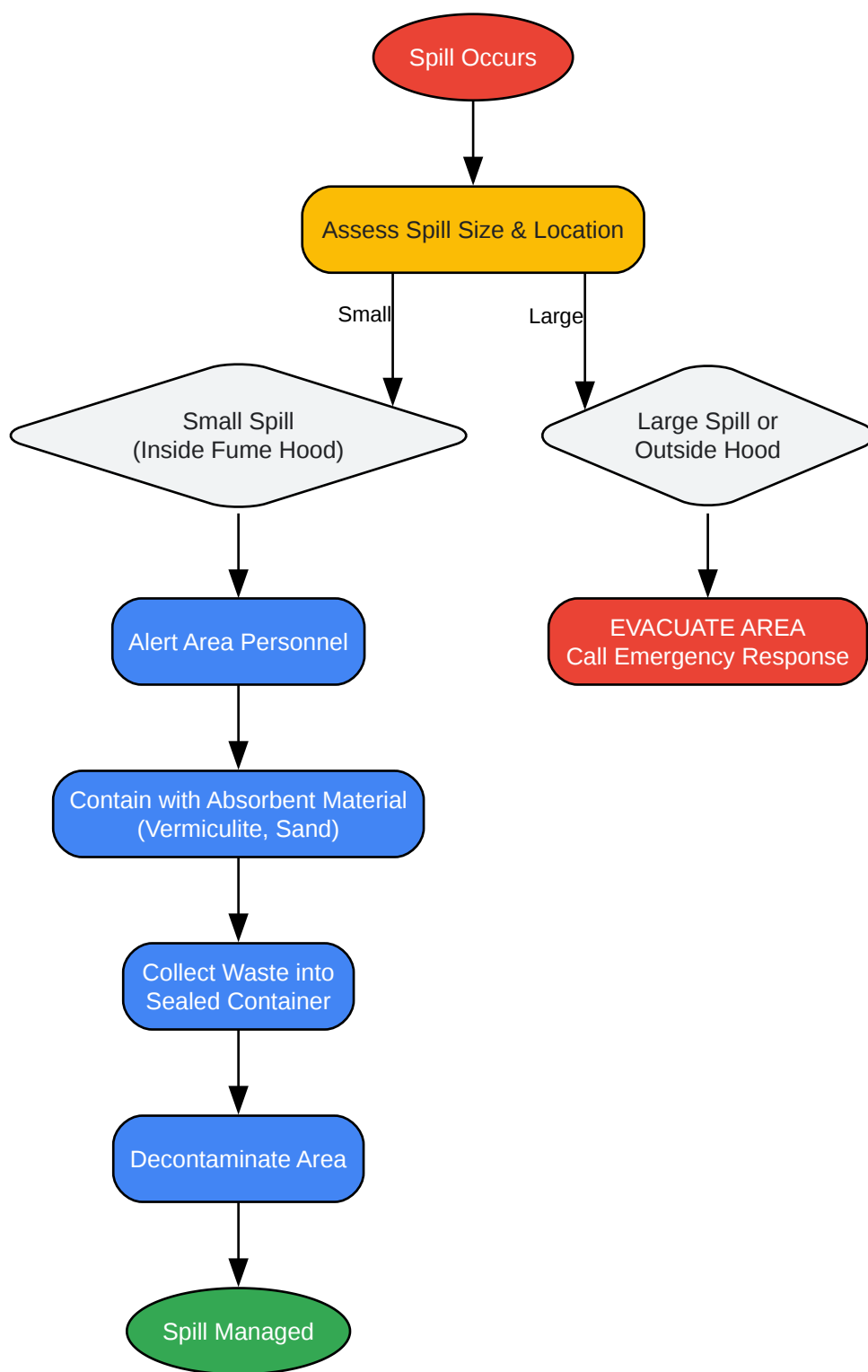
- Preparation: Don the appropriate PPE as determined by your risk assessment. Ensure the chemical fume hood is functioning correctly.
- Aliquotting: Transfer the required amount of the chemical from the main container to a tared vial or flask inside the fume hood. Avoid breathing any vapors.[\[2\]](#)
- Reaction Setup: Add the compound to the reaction vessel within the fume hood.
- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling is complete, even if no contact is suspected.[\[5\]](#) Remove and wash contaminated clothing before reuse.[\[8\]](#)

## Spill and Emergency Response

Prompt and correct response to a spill is critical.

- Evacuate & Alert: Alert personnel in the immediate area. If the spill is large or ventilation is poor, evacuate the lab.
- Isolate: Remove all sources of ignition.[\[8\]](#)
- Contain: For small spills, use an absorbent, non-combustible material (e.g., vermiculite, sand) to contain the liquid.

- Clean-Up: Wearing appropriate PPE, carefully collect the absorbent material and place it into a sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous chemical waste according to institutional and local regulations.[8]



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Caption: Emergency Response Flowchart for a Chemical Spill.



## Data Synthesis

The following data is synthesized from related compounds and serves as an estimation for laboratory use.

Table 2: Estimated Physicochemical Properties

Property	Estimated Value	Source/Analogue Compound
Appearance	Colorless to pale yellow liquid[1]	3-ethyl-5-fluorobenzaldehyde
Boiling Point	~210-243 °C	Range based on 3-ethyl-5-fluorobenzaldehyde and 3-ethoxybenzaldehyde.[1][10]
Density	~1.07 - 1.17 g/mL at 25 °C	Range based on 3-ethoxybenzaldehyde and 3-fluorobenzaldehyde.[10]

| Solubility | Soluble in organic solvents (DMF, DCM); slightly soluble in water[1] | 3-ethyl-5-fluorobenzaldehyde |

## Conclusion: Integrating Safety into Research Excellence

While **3-Ethoxy-5-fluorobenzaldehyde** is a valuable tool in drug discovery, its safe handling is paramount. By adopting a proactive safety mindset grounded in the principles of risk assessment, engineering controls, and proper PPE usage, researchers can mitigate the inferred hazards. The protocols and data synthesized in this guide provide a comprehensive framework for integrating this chemical into workflows without compromising the safety and integrity of the research environment. Always refer to institution-specific safety guidelines and perform a thorough risk assessment before beginning any new experimental protocol.

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